

PEG 8000: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: PEG8000

Cat. No.: B042446

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Polyethylene glycol 8000 (PEG 8000) is a high-molecular-weight polymer of ethylene oxide widely utilized in biomedical research and the pharmaceutical industry. Its utility in various applications, including protein precipitation, cell fusion, and as an excipient in drug formulations, necessitates a thorough understanding of its safety profile and proper handling procedures in a laboratory setting. This guide provides an in-depth overview of the safe handling and use of PEG 8000, incorporating quantitative safety data, detailed experimental protocols, and visual workflows to ensure a safe and effective laboratory environment.

Hazard Identification and Safety Profile

PEG 8000 is generally considered to be a low-hazard substance for industrial and laboratory handling.^{[1][2]} It is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][3]} However, it is crucial to adhere to good laboratory practices to minimize any potential risks.

Physical and Chemical Properties

A summary of the key physical and chemical properties of PEG 8000 is presented in the table below.

Property	Value
CAS Number	25322-68-3
Appearance	White to off-white solid flakes or powder
Molecular Weight	Average 7000-9000 g/mol
Melting Point	55 - 64 °C (131 - 147.2 °F)[4][5]
Solubility	Very soluble in water; soluble in many polar organic solvents[5][6]
pH	5.0 - 7.0 (in aqueous solution)[4]
Flash Point	270 °C (518 °F)[4][7]
Autoignition Temperature	305 °C (581 °F)[4]

Toxicological Data

PEG 8000 exhibits a low order of acute toxicity. The following table summarizes key toxicological data.

Metric	Value	Species
LD50 (Oral)	> 22,000 - 50,000 mg/kg[3][7]	Rat
LD50 (Dermal)	> 20,000 mg/kg[1][3]	Rabbit

Exposure Limits

The American Industrial Hygiene Association (AIHA) has established a Workplace Environmental Exposure Level (WEEL) for polyethylene glycol.

Organization	Limit
AIHA WEEL (8-hour TWA)	10 mg/m ³ [8]

As of the latest information, OSHA has not established a Permissible Exposure Limit (PEL) for PEG 8000.[9][10]

Personal Protective Equipment (PPE) and Handling

Adherence to proper PPE and handling procedures is paramount to ensure safety in the laboratory.

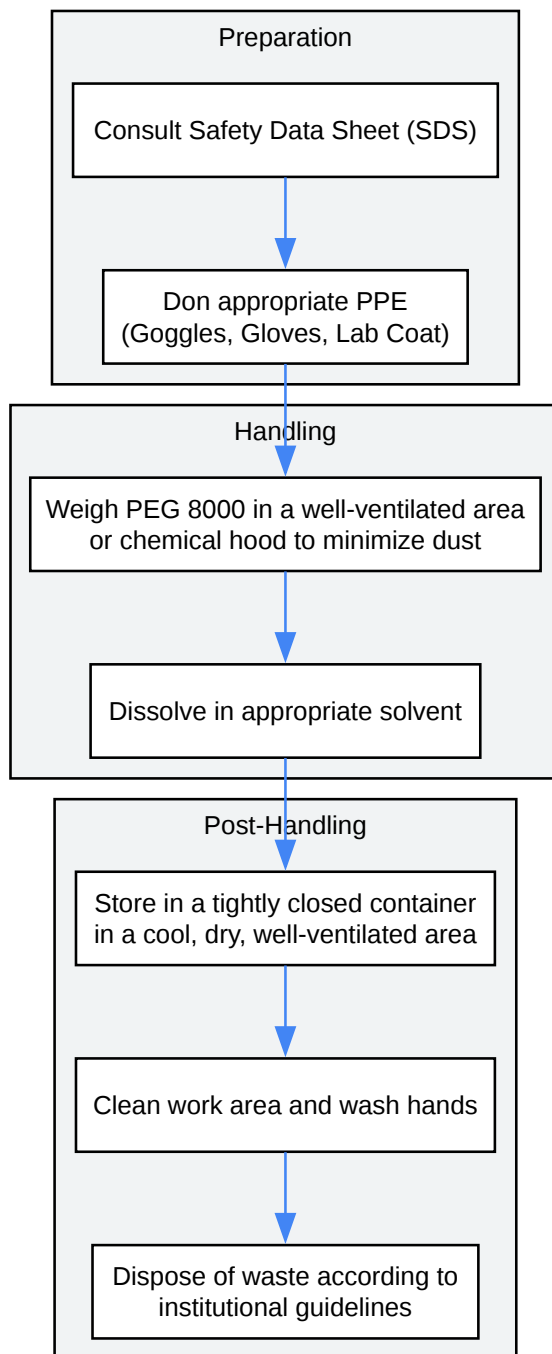
Recommended Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles or glasses.[4]
- Hand Protection: While glove protection is not always required for normal handling, wearing protective gloves is recommended, especially when handling the powder to avoid skin contact.
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[4]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[4] If dust is generated, a dust mask may be appropriate.
[11]

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of PEG 8000 in the laboratory.

General Handling Workflow for PEG 8000

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General Handling Workflow for PEG 8000

Accidental Release Measures

In the event of a spill, prompt and appropriate action is necessary to prevent exposure and contamination.

Spill Cleanup Procedure

For a solid PEG 8000 spill, the following steps should be taken:

- **Evacuate and Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Assess the Spill:** Determine the extent of the spill and if it can be safely managed by laboratory personnel.
- **Don PPE:** At a minimum, wear safety goggles, gloves, and a lab coat.
- **Contain the Spill:** Prevent the powder from becoming airborne. This can be achieved by gently covering the spill with damp paper towels.
- **Clean Up the Spill:**
 - For small spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
 - For larger spills, it may be necessary to wet the material to prevent dust formation before sweeping it up.
- **Decontaminate the Area:** Once the bulk of the material has been removed, clean the spill area with soap and water.
- **Dispose of Waste:** All contaminated materials, including PPE, should be disposed of as hazardous waste in accordance with institutional and local regulations.

Spill Response Workflow Diagram

The following diagram outlines the decision-making process and steps for responding to a PEG 8000 spill.



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